

Application Notes and Protocol for Staining Polymer Films with Disperse Red 92

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Disperse Red 92

CAS No.: 72363-26-9

Cat. No.: B1582777

[Get Quote](#)

Introduction

Disperse Red 92, a member of the anthraquinone class of dyes, is a non-ionic, sparingly water-soluble colorant primarily utilized for coloring hydrophobic synthetic materials.[1][2] Its molecular structure imparts a vibrant red-violet hue and good fastness properties, making it a valuable tool for researchers in materials science, polymer chemistry, and drug development for visualizing the morphology of polymer films.[3] This document provides a comprehensive guide to the principles and a detailed protocol for staining polymer films with **Disperse Red 92**. The methodologies described herein are designed to ensure reproducible and high-quality staining for microscopic analysis.

The mechanism of staining with disperse dyes relies on the dye's low aqueous solubility and its affinity for hydrophobic polymers.[1] The dye is applied as a fine dispersion in an aqueous medium. Upon heating, the amorphous regions of the polymer swell, allowing the small, non-ionic dye molecules to diffuse into the polymer matrix.[4][5] Within the polymer, the dye is held by non-covalent interactions such as van der Waals forces and hydrophobic bonds.[1][6] This process is influenced by several factors including temperature, pH, and the presence of dispersing agents.[5]

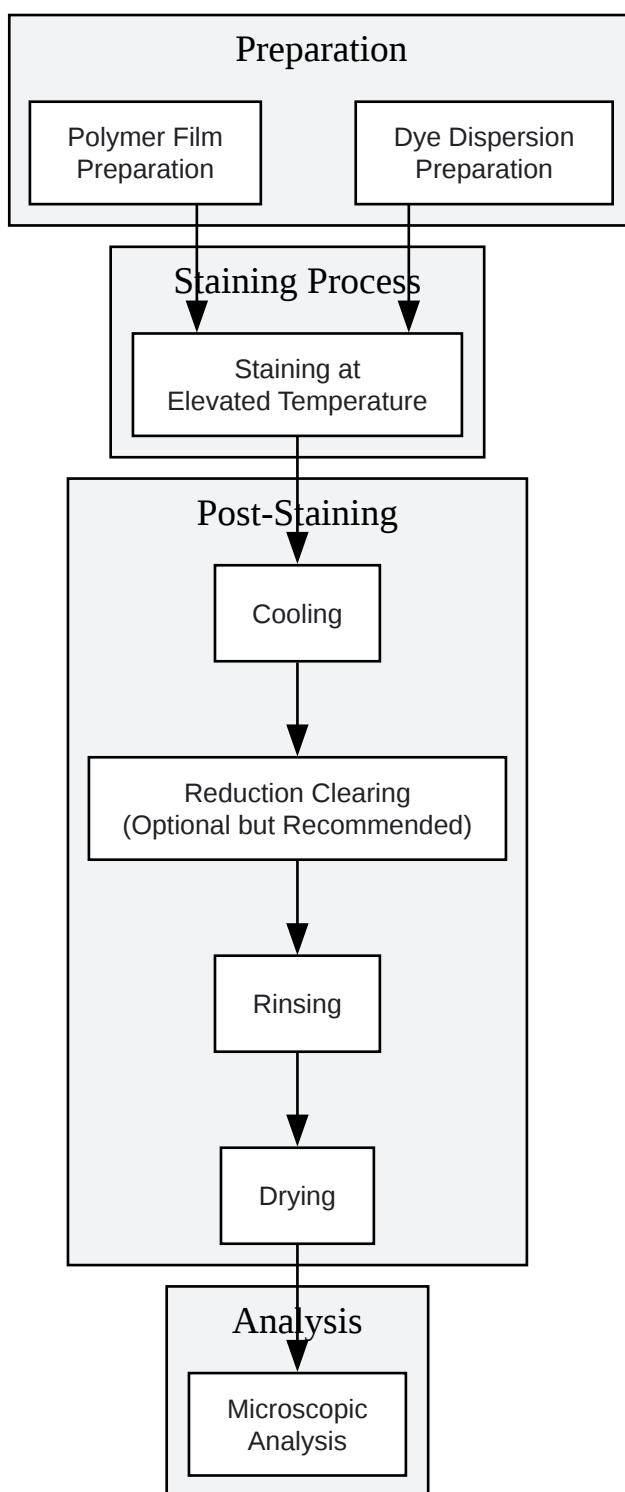
Physicochemical Properties of Disperse Red 92

A thorough understanding of the properties of **Disperse Red 92** is crucial for its effective application.

Property	Value	Reference
C.I. Name	Disperse Red 92	[2]
CAS Number	12236-11-2 / 72363-26-9	[2]
Molecular Formula	C ₂₅ H ₂₄ N ₂ O ₇ S	[2][7]
Molecular Weight	496.53 g/mol	[2][8]
Chemical Class	Anthraquinone	[2]
Appearance	Red to violet grains/powder	[3]
Solubility	Sparingly soluble in water, soluble in some organic solvents	[1][7]

Experimental Workflow

The following diagram outlines the key stages of the protocol for staining polymer films with **Disperse Red 92**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. alfa-chemistry.com](http://alfa-chemistry.com) [alfa-chemistry.com]
- [2. worlddyevariety.com](http://worlddyevariety.com) [worlddyevariety.com]
- [3. nbinno.com](http://nbinno.com) [nbinno.com]
- [4. textilelearner.net](http://textilelearner.net) [textilelearner.net]
- [5. What is Disperse Dyeing? A Complete Guide to Dyeing Synthetics](http://colourinn.in) [colourinn.in]
- [6. Disperse dye - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [7. chembk.com](http://chembk.com) [chembk.com]
- [8. alfa-chemistry.com](http://alfa-chemistry.com) [alfa-chemistry.com]
- To cite this document: BenchChem. [Application Notes and Protocol for Staining Polymer Films with Disperse Red 92]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582777/docs#application-notes-and-protocol-for-staining-polymer-films-with-disperse-red-92>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)